

Application Notes and Protocols: VVD-214 Stock Solutions in DMSO

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Compound of Interest

Compound Name: **VVD-214**

Cat. No.: **B15584230**

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Introduction

VVD-214 (also known as RO7589831 or VVD-133214) is a potent and selective, covalent allosteric inhibitor of Werner syndrome helicase (WRN).[1][2][3] It targets a cysteine residue (C727) in the helicase domain, leading to the inhibition of ATP hydrolysis and helicase activity.[1][4][5] This mechanism of action results in double-stranded DNA breaks and subsequent cell death, particularly in cancer cells with high microsatellite instability (MSI-H).[1][4][6][7] These application notes provide detailed protocols for the preparation, storage, and handling of **VVD-214** stock solutions using dimethyl sulfoxide (DMSO) as a solvent, a common practice for *in vitro* and *in vivo* studies.

Data Presentation

Chemical and Physical Properties

Property	Value	Reference
Synonyms	RO7589831, VVD-133214	[1][2]
Molecular Formula	C ₂₀ H ₂₁ F ₂ N ₃ O ₄ S	[1]
Molecular Weight	437.46 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Mechanism of Action	Covalent allosteric inhibitor of WRN helicase	[1][3][4]

Solubility

Solvent	Concentration	Notes	Reference
DMSO	100 mg/mL (228.59 mM)	Ultrasonic assistance may be needed. Use of newly opened, anhydrous DMSO is critical due to its hygroscopic nature.	[1]
DMSO	87 mg/mL (198.87 mM)	Moisture-absorbing DMSO can reduce solubility.	[2]

Recommended Storage Conditions

Form	Temperature	Duration	Reference
Solid Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In DMSO	-80°C	6 months	[1]
-20°C	1 month	[1]	

Experimental Protocols

Protocol for Preparing a 10 mM VVD-214 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **VVD-214** in DMSO. Adjust the volumes and mass as needed for different desired concentrations.

Materials:

- **VVD-214** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Equilibrate VVD-214 to Room Temperature:** Before opening, allow the vial containing **VVD-214** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the compound's stability and solubility.
- **Weighing VVD-214:** In a fume hood, carefully weigh the desired amount of **VVD-214** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.37 mg of **VVD-214** (Molecular Weight = 437.46 g/mol).
 - Calculation: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 437.46 \text{ g/mol} \times 1000 \text{ mg/g} = 4.37 \text{ mg}$
- **Dissolving in DMSO:** Add the weighed **VVD-214** powder to a sterile polypropylene tube. Using a calibrated micropipette, add the calculated volume of anhydrous DMSO. For the

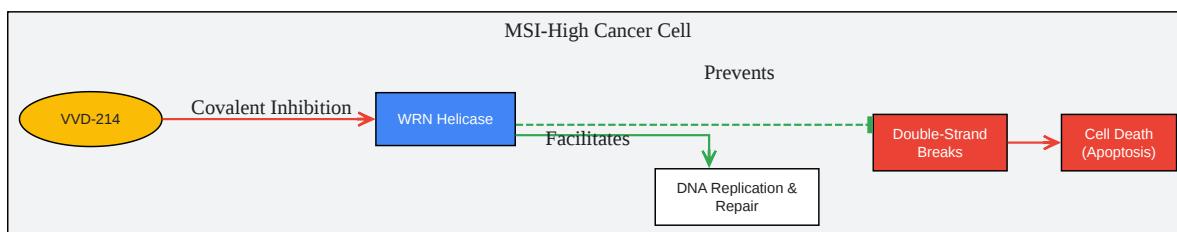
example above, add 1 mL of DMSO.

- Ensuring Complete Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. If necessary, use a sonicator for brief intervals to aid dissolution.^[1] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile polypropylene microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] Clearly label all tubes with the compound name, concentration, date of preparation, and solvent.

Safety Precautions:

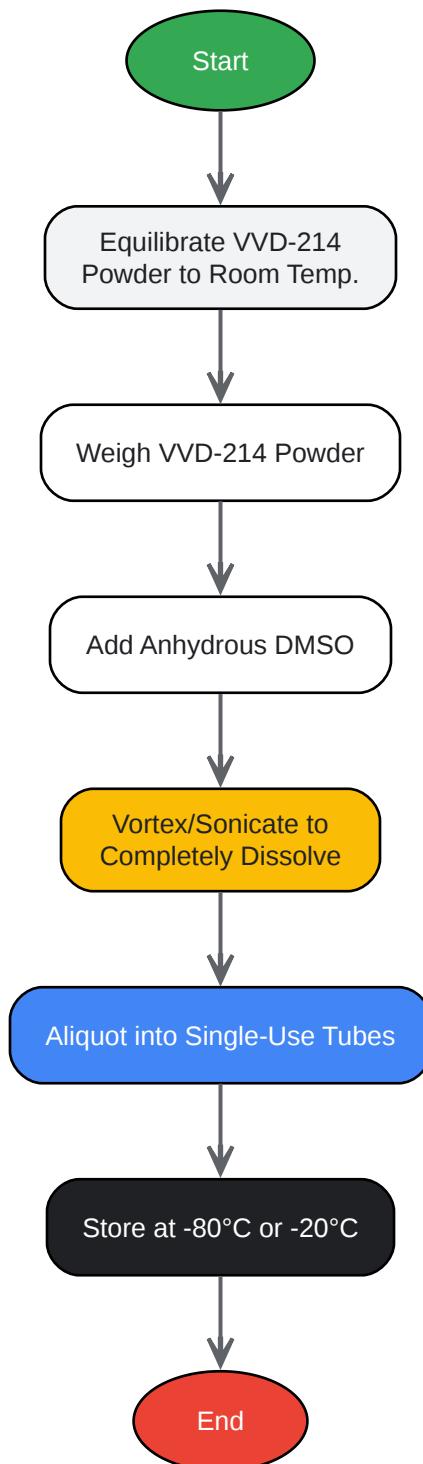
- Always handle **VVD-214** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Refer to the Safety Data Sheet (SDS) for **VVD-214** and DMSO for detailed safety information.

Visualizations



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Caption: **VVD-214** inhibits WRN helicase, leading to DNA damage and cell death in MSI-high cancer cells.

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